

Application of Tropaeolin OO in Textile Dyeing Processes: Detailed Application Notes and Protocols

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Compound of Interest		
Compound Name:	Diphenyl orange	
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These application notes provide a comprehensive overview of the use of Tropaeolin OO (also known as Acid Orange 5) for dyeing protein-based textiles such as wool and silk. This document includes detailed experimental protocols, quantitative data from cited studies, and visual representations of the dyeing process and chemical interactions.

Introduction

Tropaeolin OO is a monoazo acid dye known for its use as a pH indicator and a textile colorant. [1][2][3] Its application in textile dyeing is primarily on protein fibers like wool and silk, and synthetic polyamides like nylon, due to its ability to form ionic bonds with the amino groups in the fiber structure under acidic conditions.[4][5] This document outlines the procedures for applying Tropaeolin OO to achieve vibrant orange hues with good fastness properties on these substrates. Recent research has also highlighted its potential in the development of textile-based chemical sensors due to its halochromic properties.[6]

Quantitative Data Summary

The following tables summarize the key quantitative data from studies on dyeing textiles with Tropaeolin OO.





Table 1: Color Yield (K/S) of Tropaeolin OO on Wool Fabric at Different pH Levels and Dye Concentrations

Dyebath pH	Dye Concentration (% o.w.f.*)	Color Yield (K/S)
2	1	10.2
3	1	9.8
4	1	8.5
5	1	6.3
4	0.5	5.1
4	1	8.5
4	2	12.3
4	3	14.1

^{*}o.w.f. = on the weight of fabric. Data extracted from a study on dyeing wool with Tropaeolin OO.[6]

Table 2: Color Fastness Properties of Tropaeolin OO on Wool Fabric



Fastness Test	Rating (Grey Scale)
Wash Fastness	
Color Change	3
Staining (Wool)	4
Staining (Nylon)	4
Staining (Cotton)	4-5
Rubbing Fastness	
Dry	4
Wet	3-4

Ratings are on a scale of 1 to 5, where 5 represents the best fastness. Data extracted from a study on dyeing wool at pH 4 with 1% o.w.f. Tropaeolin OO.[6]

Note: Specific quantitative data for dye uptake percentage and CIELab values for silk dyed with Tropaeolin OO were not available in the cited literature. However, general protocols for acid dyeing of silk suggest good color yield can be achieved.

Experimental Protocols Preparation of 1% (w/v) Tropaeolin OO Stock Solution

This protocol describes the preparation of a 1% stock solution, which can be diluted for various dyeing experiments.

Materials:

- Tropaeolin OO (Acid Orange 5) powder
- Distilled or deionized water
- Heat-resistant beaker
- Graduated cylinder



- Stirring rod
- Volumetric flask
- · Weighing scale

Procedure:

- Weigh 1.0 g of Tropaeolin OO powder.
- In a heat-resistant beaker, create a paste by adding a small amount of warm water to the dye
 powder and stirring until a smooth consistency is achieved.
- Gradually add hot water (near boiling) while continuously stirring to dissolve the dye paste completely.
- Transfer the dissolved dye solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all dye is transferred.
- Allow the solution to cool to room temperature.
- Add distilled water to the volumetric flask to bring the total volume to the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.
- Store the stock solution in a labeled, sealed container away from direct light.

Exhaust Dyeing Protocol for Wool and Silk Fabrics

This protocol details the exhaust dyeing method in a laboratory setting.

Materials and Equipment:

- Wool or silk fabric, scoured (pre-washed to remove impurities)
- 1% Tropaeolin OO stock solution



- Acetic acid (or another suitable acid for pH adjustment)
- Glauber's salt (sodium sulfate), anhydrous (as a leveling agent)
- Laboratory dyeing machine (e.g., beaker dyer with programmable temperature control) or a stainless steel pot on a hot plate
- pH meter
- Beakers and graduated cylinders
- Stirring rods

Procedure:

- Fabric Preparation: Weigh the dry, scoured wool or silk fabric. Wet the fabric thoroughly with water before introducing it to the dyebath.
- Dyebath Preparation:
 - Calculate the required volume of water to achieve a liquor ratio of 40:1 (40 mL of water for every 1 g of fabric).
 - Fill the dyeing vessel with the calculated amount of distilled water.
 - Add Glauber's salt (e.g., 10% on the weight of fabric) to the water and stir until dissolved.
 This acts as a leveling agent to promote even dye uptake.
 - Adjust the pH of the dyebath to the desired level (e.g., pH 4 for good color yield on wool)
 using a dilute solution of acetic acid.[6]
 - Calculate the required volume of the 1% Tropaeolin OO stock solution based on the desired dye concentration (e.g., for a 1% o.w.f. dyeing of 10 g of fabric, 10 mL of the 1% stock solution is needed). Add the dye solution to the dyebath and stir well.
- Dyeing Process:



- Introduce the pre-wetted fabric into the dyebath at a starting temperature of approximately 40°C.
- Gradually raise the temperature of the dyebath to 90-95°C at a rate of 1.5-2.0°C per minute.
- Hold the temperature at 90-95°C for 45-60 minutes, ensuring the fabric is fully submerged and gently agitated to ensure even dyeing.
- After the dyeing time has elapsed, begin to cool the dyebath gradually.
- Rinsing and Drying:
 - Once the dyebath has cooled to a safe temperature (e.g., below 50°C), remove the fabric.
 - Rinse the dyed fabric under running cold water until the water runs clear.
 - Perform a final rinse with warm water.
 - Gently squeeze the excess water from the fabric (do not wring).
 - Air-dry the fabric away from direct sunlight and heat.

Evaluation of Color Fastness

The following are standardized methods for assessing the color fastness of the dyed fabric.

- 3.3.1. Wash Fastness (ISO 105-C06):
- A specimen of the dyed fabric is stitched together with a multi-fiber adjacent fabric (containing strips of common textile fibers like wool, cotton, nylon, polyester, acrylic, and acetate).
- The composite sample is placed in a stainless steel container with a specified volume of a standard soap solution and stainless steel balls (to provide mechanical action).
- The container is agitated in a laundrometer at a specified temperature (e.g., 40°C) for a set duration (e.g., 30 minutes).



- The sample is then removed, rinsed, and dried.
- The color change of the dyed specimen and the degree of staining on each strip of the multifiber fabric are assessed using a standard grey scale under controlled lighting conditions.

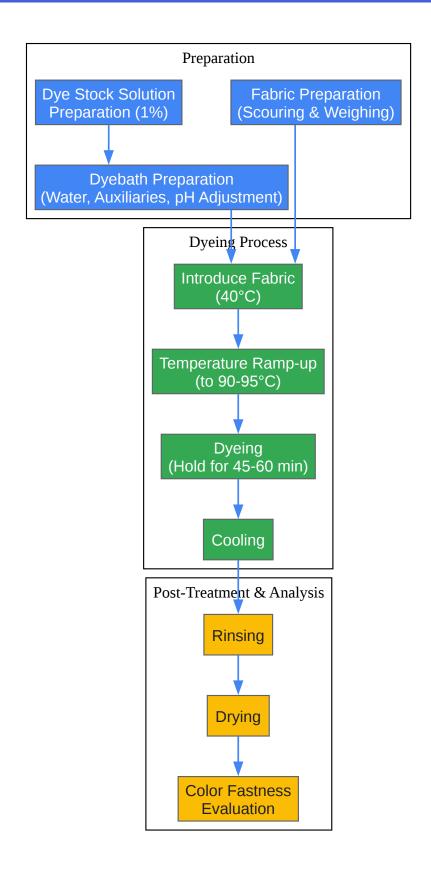
3.3.2. Rubbing Fastness (ISO 105-X12):

- A specimen of the dyed fabric is mounted on the base of a crockmeter.
- A standard white cotton rubbing cloth is mounted on the rubbing finger of the crockmeter.
- The test is performed by moving the rubbing finger back and forth over the dyed fabric for a specified number of cycles (e.g., 10 cycles) with a constant downward force.
- This procedure is carried out with both a dry rubbing cloth and a wet rubbing cloth (wetted with distilled water to a specific pickup percentage).
- The degree of color transferred to the white rubbing cloths is assessed using the grey scale for staining.

Visualizations

Experimental Workflow for Textile Dyeing





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Caption: Experimental workflow for the exhaust dyeing of textiles with Tropaeolin OO.



Chemical Interaction of Tropaeolin OO with Protein Fibers

Caption: Ionic interaction between Tropaeolin OO and protein fibers in an acidic medium.

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